

Methods for Assessing Functional Recovery After SRS16-86 Treatment

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Compound of Interest

Compound Name: SRS16-86

Cat. No.: B610995

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

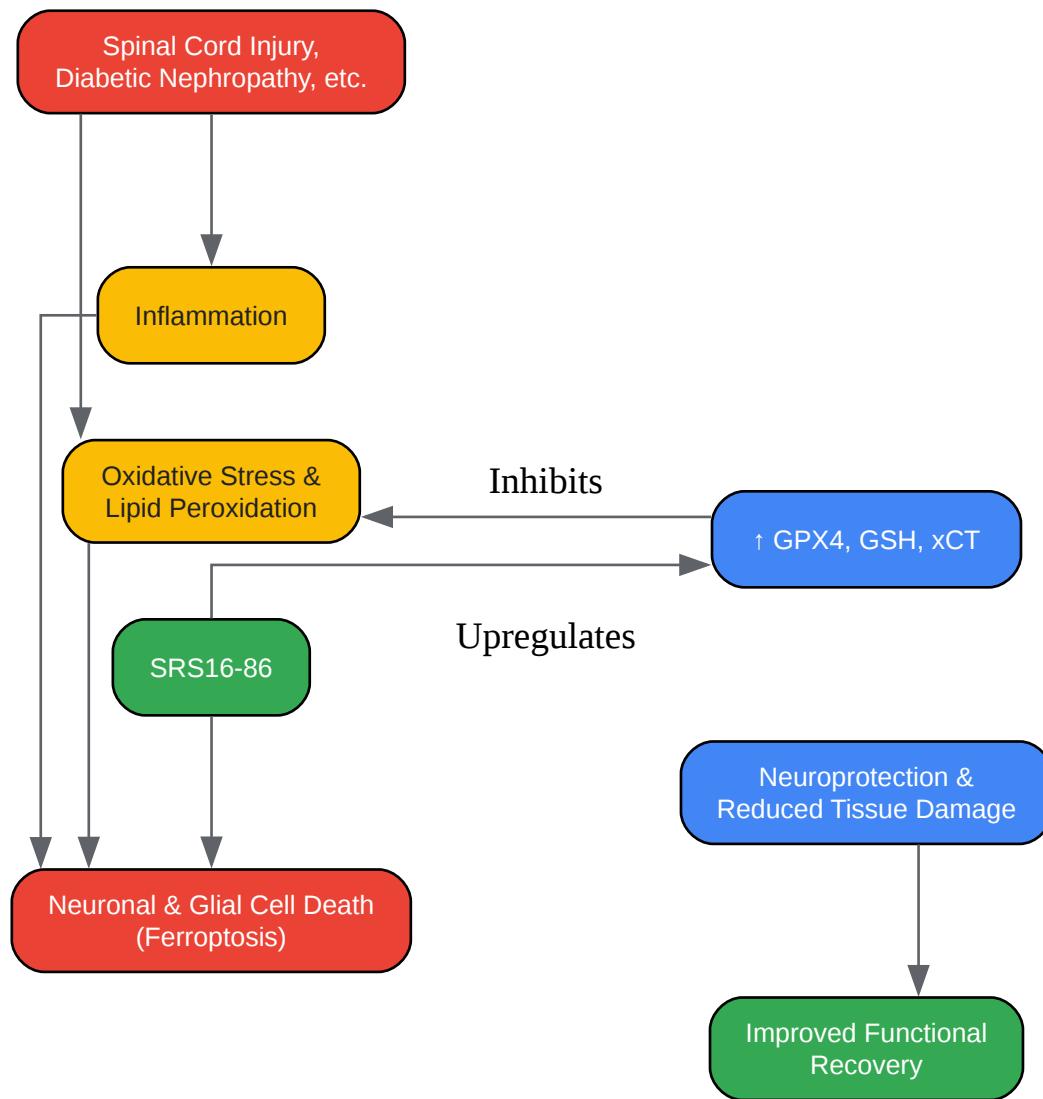
SRS16-86 is a novel ferroptosis inhibitor that has demonstrated significant potential in promoting functional recovery in preclinical models of neurological injury, such as spinal cord injury and diabetic nephropathy.^{[1][2][3]} Its mechanism of action involves the inhibition of iron-dependent programmed cell death, known as ferroptosis.^{[1][2][3]} **SRS16-86** has been shown to upregulate the expression of key anti-ferroptotic proteins such as glutathione peroxidase 4 (GPX4), glutathione (GSH), and the cystine/glutamate antiporter subunit xCT.^{[1][2][3]} This activity mitigates lipid peroxidation, reduces inflammation, alleviates astrogliosis, and enhances neuronal survival, ultimately leading to improved functional outcomes.^{[3][4]}

These application notes provide a comprehensive overview of methodologies to assess the therapeutic efficacy of **SRS16-86** in promoting functional recovery. The protocols detailed below are intended for use in preclinical rodent models of neurological injury and cover behavioral, electrophysiological, histological, and molecular assessments.

Mechanism of Action of SRS16-86

SRS16-86 exerts its neuroprotective effects by inhibiting ferroptosis, a form of regulated cell death characterized by iron-dependent lipid peroxidation.^{[1][2][3][5]} In the context of neurological injury, secondary injury cascades often involve excitotoxicity, oxidative stress, and

inflammation, which can trigger ferroptosis in neurons and other neural cells. **SRS16-86** intervenes in this process, promoting cell survival and creating a more permissive environment for functional recovery.



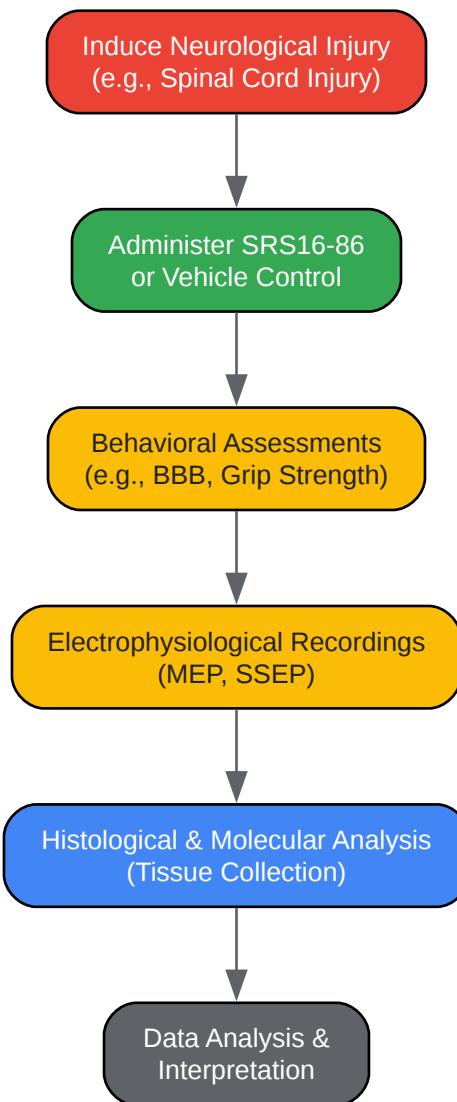
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Figure 1: Mechanism of Action of **SRS16-86** in Neuroprotection.

Experimental Workflow for Assessing Functional Recovery

A robust assessment of functional recovery following **SRS16-86** treatment should incorporate a multi-tiered approach, encompassing behavioral, electrophysiological, and histological

endpoints. The following diagram outlines a typical experimental workflow.



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